

# Technical Guide: Physicochemical Properties of 5-((tert-Butyldimethylsilyl)oxy)pentanal

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## Compound of Interest

Compound Name: 5-((tert-Butyldimethylsilyl)oxy)pentanal

Cat. No.: B1311646

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## Abstract

This technical guide provides a detailed overview of the key physicochemical properties of **5-((tert-Butyldimethylsilyl)oxy)pentanal**, a versatile intermediate in organic synthesis. The document outlines its boiling point and density, supported by established experimental protocols for their determination. This information is critical for researchers and professionals engaged in chemical synthesis, process development, and quality control where this compound is utilized.

## Core Physicochemical Data

The boiling point and density of **5-((tert-Butyldimethylsilyl)oxy)pentanal** are fundamental parameters for its handling, purification, and use in synthetic applications. A summary of these properties is presented below.

Property	Value	Conditions
Boiling Point	241.2 ± 23.0 °C	at 760 mmHg
Density	0.9 ± 0.1 g/cm <sup>3</sup>	Not specified

## Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **5-((tert-Butyldimethylsilyl)oxy)pentanal**.

### Determination of Boiling Point by Capillary Method

This method is a common and reliable technique for determining the boiling point of a small quantity of a liquid.

Materials:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps
- High-boiling point mineral oil

Procedure:

- A small amount of **5-((tert-Butyldimethylsilyl)oxy)pentanal** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.

- This assembly is then clamped and immersed in a Thiele tube or an oil bath filled with mineral oil. The heat source is positioned to heat the side arm of the Thiele tube or the oil bath.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube is noted.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point of the sample.

## Determination of Density using a Pycnometer

A pycnometer, or specific gravity bottle, is used for precise measurement of the density of a liquid.

Materials:

- Pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Constant temperature water bath
- Thermometer
- Distilled water
- Acetone (for cleaning and drying)

Procedure:

- The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried completely.

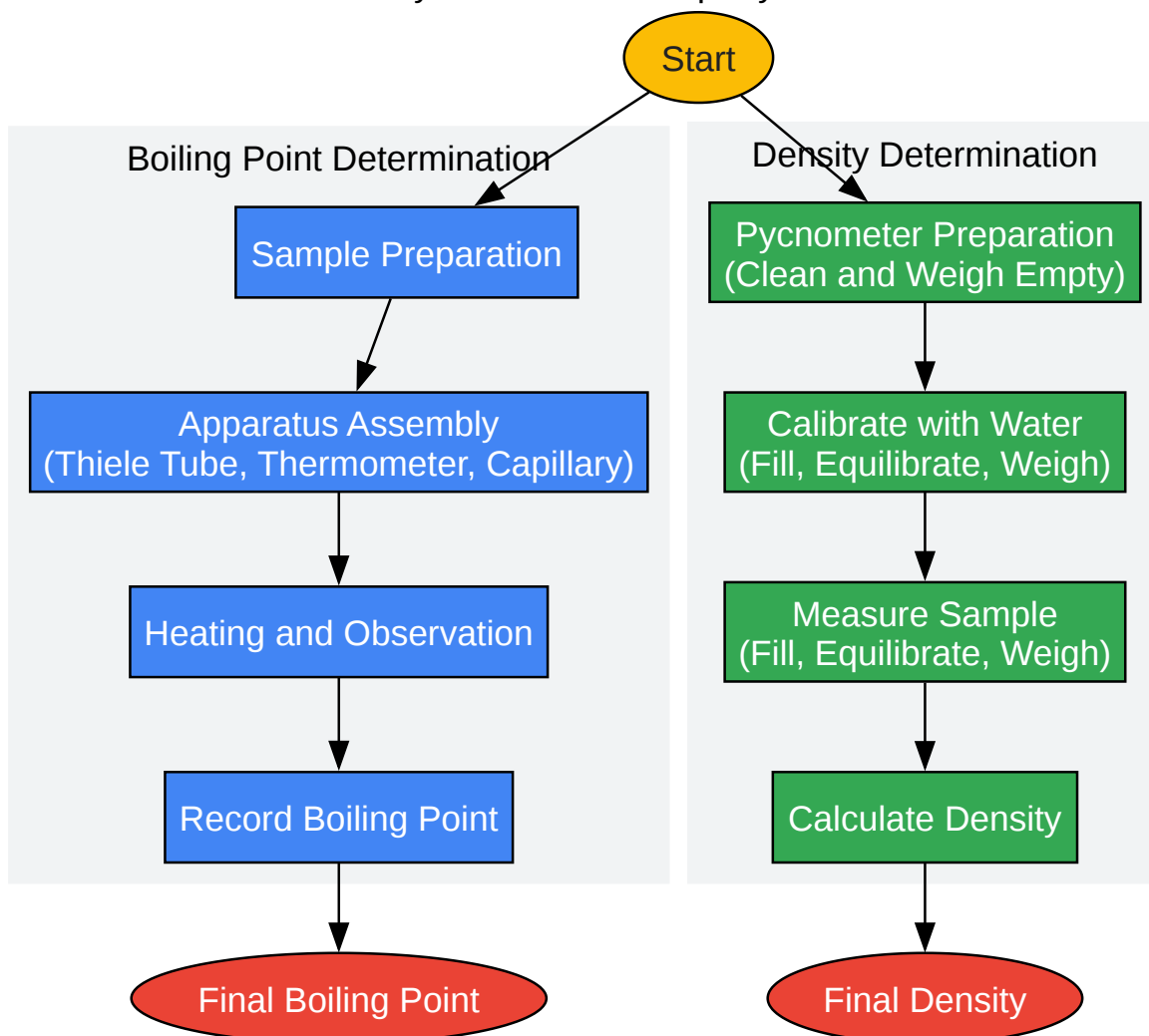
- The mass of the empty, dry pycnometer ( $m_1$ ) is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., at 20 °C). The water level is adjusted to the mark on the capillary.
- The exterior of the pycnometer is carefully dried, and its mass when filled with water ( $m_2$ ) is determined.
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with **5-((tert-Butyldimethylsilyl)oxy)pentanal** and allowed to equilibrate in the constant temperature water bath. The liquid level is adjusted to the mark.
- The exterior is dried, and the mass of the pycnometer filled with the sample ( $m_3$ ) is determined.
- The density of the sample is calculated using the following formula:

$$\text{Density of sample} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature}$$

## Workflow Visualization

The logical flow for the determination of the physicochemical properties of **5-((tert-Butyldimethylsilyl)oxy)pentanal** is depicted in the following diagram.

## Workflow for Physicochemical Property Determination



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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